

SGC2085: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: SGC2085
Cat. No.: B15583776

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the effective use of **SGC2085**, a potent and selective inhibitor of Coactivator-Associated Arginine Methyltransferase 1 (CARM1).

SGC2085 is a valuable chemical probe for studying the biological functions of CARM1 (also known as PRMT4), an enzyme that plays a crucial role in transcriptional regulation, DNA damage response, and other cellular processes. Proper handling, solubilization, and preparation of **SGC2085** solutions are critical for obtaining accurate and reproducible experimental results.

Solubility Data

SGC2085 exhibits varying solubility depending on the solvent. It is essential to select the appropriate solvent for your specific application, whether for in vitro or in vivo studies. The following table summarizes the solubility of **SGC2085** in common laboratory solvents. For optimal results, using fresh, anhydrous solvents is highly recommended, as the presence of moisture can reduce the solubility of the compound.^[1]

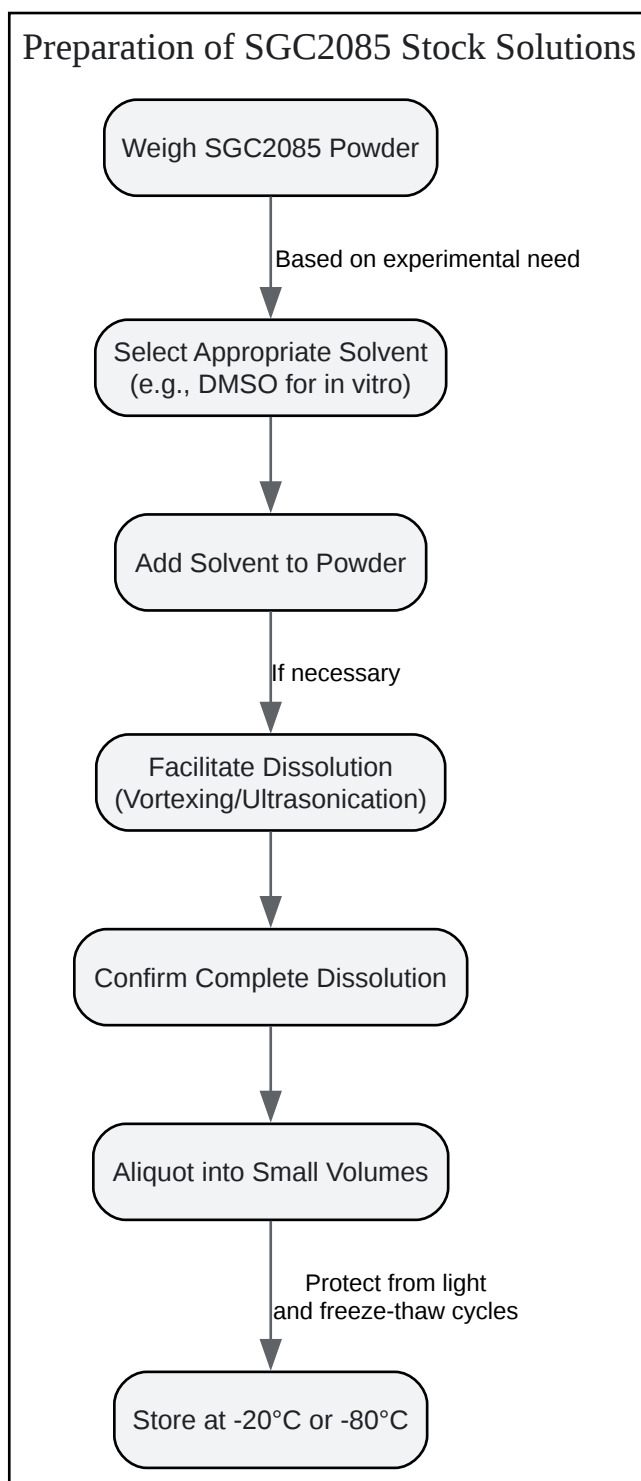
Solvent	Concentration (mg/mL)	Concentration (mM)	Notes
DMSO	62 - 100 mg/mL[1][2]	198.45 - 320.09 mM[1][2]	Ultrasonic treatment may be required for complete dissolution. [2] Use of fresh, moisture-free DMSO is recommended.[1]
Ethanol	62 mg/mL[1]	198.45 mM	
DMF	30 mg/mL	96.03 mM	
Water	Insoluble[1]	Insoluble[1]	
Ethanol:PBS (pH 7.2) (1:10)	0.1 mg/mL	0.32 mM	

Molecular Weight of **SGC2085**: 312.41 g/mol

Stock Solution Preparation

Accurate and consistent preparation of stock solutions is paramount for reliable experimental outcomes. Below are detailed protocols for preparing **SGC2085** stock solutions for both in vitro and in vivo applications.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **SGC2085** stock solutions.

In Vitro Stock Solution Protocol (e.g., 10 mM in DMSO)

- Preparation: Before starting, ensure that the **SGC2085** powder and the anhydrous DMSO are at room temperature.
- Weighing: Accurately weigh the desired amount of **SGC2085** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.124 mg of **SGC2085**.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the **SGC2085** powder. For a 10 mM solution, add 1 mL of DMSO to 3.124 mg of **SGC2085**.
- Mixing: Vortex the solution thoroughly to facilitate dissolution. If the compound does not fully dissolve, sonication in an ultrasonic water bath for a few minutes can be beneficial.^[2] Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C, protected from light. A stock solution stored at -80°C is stable for up to one year.^[1]

In Vivo Formulation Protocol

For in vivo experiments, **SGC2085** needs to be formulated in a vehicle that is biocompatible and suitable for the chosen route of administration. Here are a few examples of formulations that have been used. It is crucial to test the solubility and stability of **SGC2085** in the chosen vehicle before animal administration.

Formulation 1: Corn Oil-based Suspension

- Prepare a high-concentration stock solution of **SGC2085** in DMSO (e.g., 31 mg/mL).^[1]
- In a separate tube, measure the required volume of corn oil.
- Add 50 µL of the 31 mg/mL **SGC2085** DMSO stock solution to 950 µL of corn oil to prepare a 1 mL working solution.^[1]
- Mix the solution thoroughly by vortexing or other appropriate means to ensure a homogenous suspension.

- This mixed solution should be used immediately for optimal results.[1]

Formulation 2: PEG300/Tween-80/Saline Vehicle

- Prepare a 10% DMSO solution in your final desired volume.
- Add 40% PEG300 to the DMSO solution and mix well.
- Add 5% Tween-80 and mix until the solution is clear.
- Add 45% saline to reach the final volume and mix thoroughly.
- Dissolve the **SGC2085** in this vehicle to the desired final concentration. The solubility in this vehicle is reported to be ≥ 2.5 mg/mL.[2]

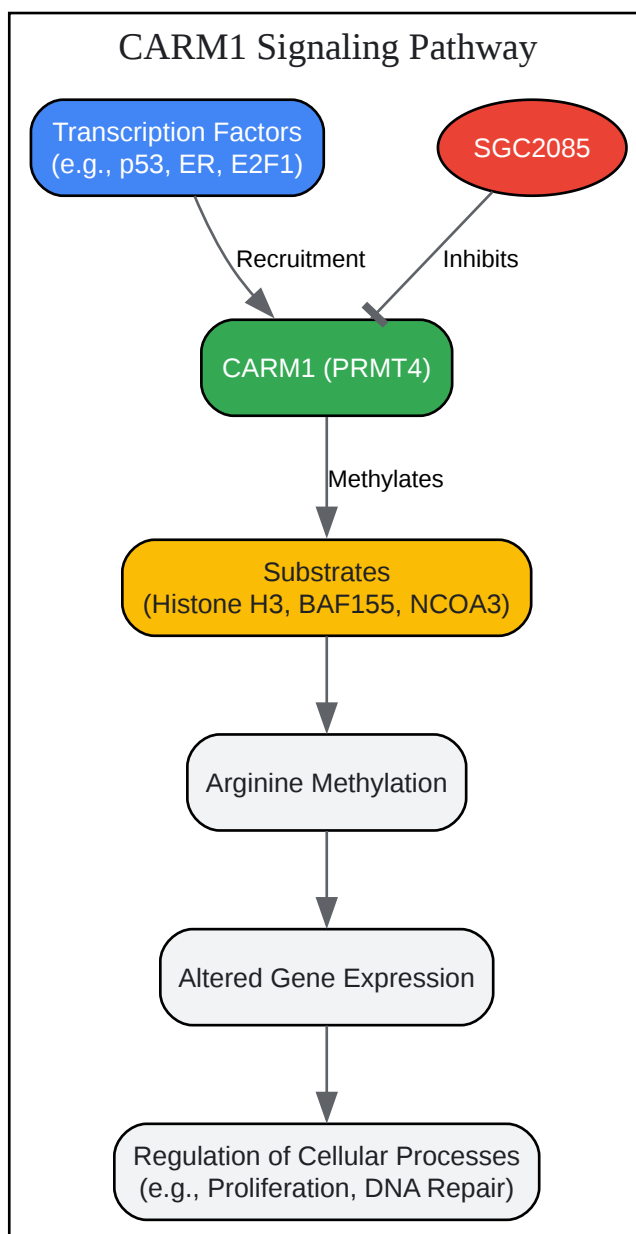
Formulation 3: SBE- β -CD in Saline Vehicle

- Prepare a 20% SBE- β -CD (Sulfobutylether- β -cyclodextrin) solution in saline.
- Prepare a 10% DMSO solution in the 20% SBE- β -CD in saline solution.
- Dissolve the **SGC2085** in this vehicle to the desired final concentration. The solubility in this vehicle is reported to be ≥ 2.5 mg/mL.[2]

SGC2085 Mechanism of Action and Signaling Pathway

SGC2085 is a potent and selective inhibitor of CARM1, with an IC₅₀ of approximately 50 nM. [1] CARM1 is a protein arginine methyltransferase that primarily methylates arginine residues on various protein substrates, including histones (specifically H3R17) and other transcriptional coactivators. This methylation event plays a key role in the regulation of gene expression. By inhibiting CARM1, **SGC2085** blocks these methylation events, leading to downstream effects on gene transcription and cellular processes.

The following diagram illustrates the simplified signaling pathway involving CARM1 and the inhibitory action of **SGC2085**.



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Caption: **SGC2085** inhibits CARM1-mediated arginine methylation.

By providing these detailed notes and protocols, we aim to facilitate the effective use of **SGC2085** in research settings, enabling scientists to further unravel the complexities of CARM1 signaling and its role in health and disease. Always refer to the specific product datasheet for the most up-to-date information and handling instructions.

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References

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- [2. file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
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